

gold tribromide vs chloride leaching comparison

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Compound Focus: Gold tribromide

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Gold Leaching Methods at a Glance

Chloride and bromide leaching are both considered modern alternatives to traditional cyanidation. The table below summarizes their core characteristics and performance based on recent research.

| Feature | Chloride Leaching | Bromide Leaching |
|---------------------------|--|--|
| Basic Principle | Dissolves gold to form gold-chloride complexes (AuCl_4^-) [1] [2]. | Dissolves gold to form gold-bromide complexes (AuBr_4^-) [3]. |
| Typical Lixiviants | Sodium hypochlorite, Ferric chloride (FeCl_3), Cupric chloride (CuCl_2) [4] [1] [5]. | Bromide salts with an oxidant (e.g., Br_2) [3]. |

| **Reported Gold Recovery** | **Free-Milling Ore:** Up to 94% in 3 hours [4]. **Refractory Ore:** ~58-100% (after mechanical activation) [4] [6]. | Up to 97.93% from a micro-disseminated concentrate in 8 hours [3]. | | **Reaction Kinetics** | Very fast; up to 8x faster than cyanidation for free-milling ores [4]. | Fast; high efficiency achieved within several hours [3]. | | **Key Advantage** | Faster than cyanidation, can use seawater chlorides, effective for free-milling ores [4] [1]. | High efficiency on refractory/concentrated ores, high stability of complex [3]. | | **Key Disadvantage** | Lower efficiency on refractory ores without pre-treatment, corrosive nature [4]. | Reagents can be more expensive and hazardous than chlorides [7]. | | **Environmental**

Profile | "Greener" than cyanide, but still requires careful handling and neutralization of waste acids [4] [8]. | Non-cyanide and marketed as "absolutely non-cyanide," but environmental impact of bromide residues must be managed [3]. |

Comparative Experimental Data

The following tables synthesize key quantitative data from research publications to facilitate a direct comparison of the two methods' performance under different conditions.

Table 1: Direct Performance Comparison on Different Ore Types

| Ore Type | Leaching Method | Optimal Conditions | Gold Recovery | Citation |
|----------|-----------------|--------------------|---------------|----------|
|----------|-----------------|--------------------|---------------|----------|

| **Refractory & Free-Milling** | Hypochlorite-Assisted Chloride | 1 M HCl, 5 M Cl⁻, 2% NaOCl, 80°C, 3 hours | Free-Milling: **94%** Refractory: **58%** | [4] | | **Mechanically Activated Refractory Sulfide Concentrate** | Chloride-Hypochlorite | 45-min milling, 25°C, 30 min leaching | **~100%** | [6] | | **Micro-disseminated Gold Concentrate** | Bromide | 8 hours leaching | **97.93%** | [3] |

Table 2: Key Operational Parameters and Requirements

| Parameter | Chloride Leaching | Bromide Leaching |
|--|--|---|
| Oxidation-Reduction Potential (ORP) | High ORP required; >800-1000 mV with NaOCl [4]. | Not specified in results, but a strong oxidant is essential. |
| Temperature | Works at ambient but optimized at elevated temps (e.g., 80°C) [4]. | Reaction rate accelerates with increased temperature [3]. |
| pH & Solution Chemistry | Effective in acidic conditions; Hypochlorous acid (HOCl) is most potent oxidant at pH 3.5-7.5 [6]. | Typically conducted in acidic conditions. |
| Ore Pre-treatment | Efficiency on refractory ores greatly enhanced by mechanical activation (crushing, milling) [6]. | Not explicitly detailed, but the process is effective on concentrated material [3]. |

Detailed Experimental Protocols

For researchers looking to replicate or evaluate these methods, here are the summarized protocols from the key studies.

Hypochlorite-Assisted Chloride Leaching Protocol

This methodology is adapted from a 2025 study on refractory and free-milling ores [4].

- **Oxidant Selection:** Test oxidants like cupric chloride, ferric chloride, and sodium hypochlorite. Sodium hypochlorite is found to be particularly effective, raising the ORP to suitable levels (>800 mV for refractory ore, >1000 mV for free-milling ore).
- **Leaching Conditions:**
 - Prepare the leaching solution with **1 M HCl** and a total chloride concentration (Cl^-) of **5 M**.
 - Add **2% sodium hypochlorite (NaOCl)** as the oxidant.
 - The leaching should be conducted at an elevated temperature of **80°C**.
 - The reaction is rapid, with optimal recovery achieved within **3 hours**.

Bromide Leaching Protocol

This methodology is based on a study of micro-disseminated gold concentrate [3].

- **System Setup:** Establish a non-cyanide bromide leaching system. The specific reagents (bromide salt and oxidant) are not detailed in the abstract, but bromine (Br_2) is a common choice.
- **Parameter Optimization:**
 - **Concentration:** Increase the concentrations of the leaching agent and oxidant to boost the gold leaching rate.
 - **Temperature:** Raise the temperature to accelerate the reaction kinetics.
- **Leaching Duration:** Under optimized conditions, a gold leaching efficiency of **97.93%** can be achieved after **8 hours**.

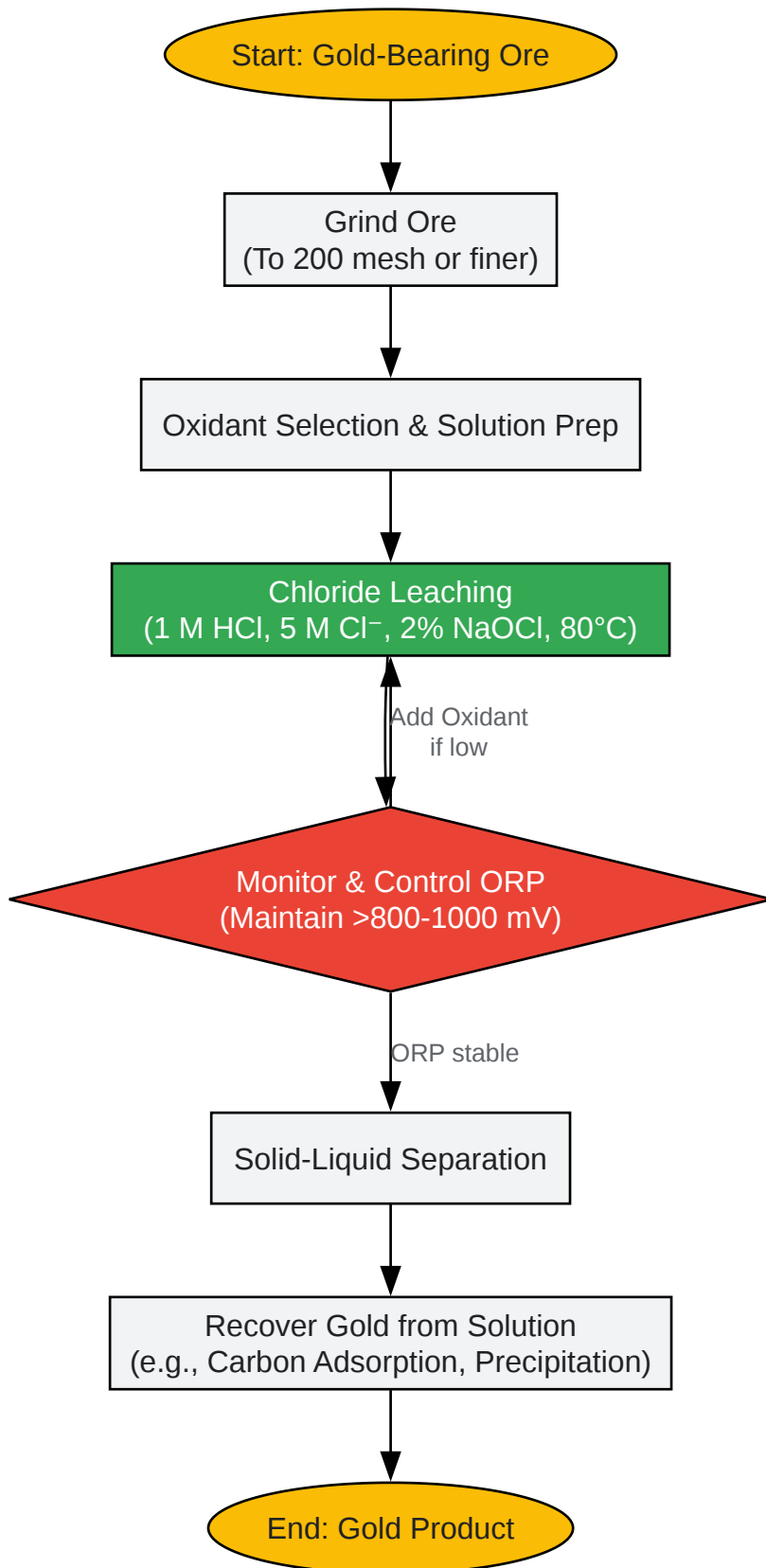
Mechanically Enhanced Chloride Leaching Protocol

This protocol from a 2013 study highlights the critical role of pre-treatment for refractory ores [6].

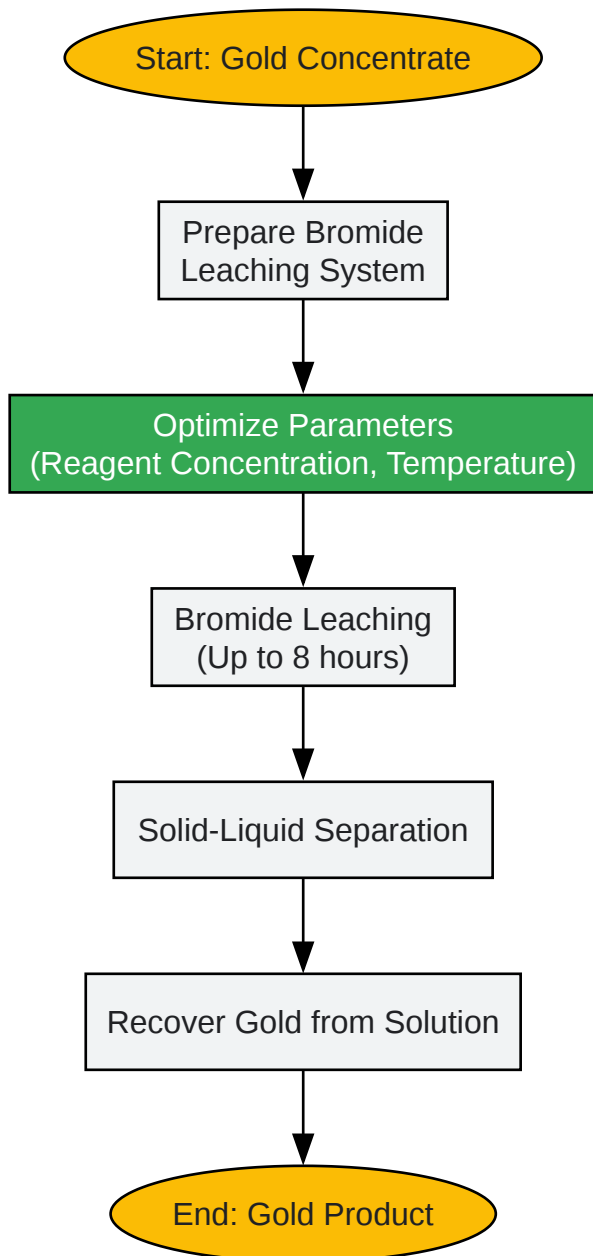
- **Mechanical Activation:** Subject the refractory sulfide concentrate to **mechanical milling** (e.g., for 45 minutes). This drastically increases the specific surface area and introduces crystal lattice strain.
- **Leaching Process:**
 - Use a chloride-hypochlorite solution at **room temperature (25°C)**.
 - Agitate the mixture. Due to the pre-treatment, **100% gold extraction** can be achieved in as little as **30 minutes**, compared to only 37.2% after 8 hours for non-activated material.

Process Workflow and Comparison

The following diagrams illustrate the general workflows for the chloride and bromide leaching processes, highlighting their key steps and differences.



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Key Insights for Method Selection

- **For Speed and Free-Milling Ores:** Hypochlorite-assisted chloride leaching is superior, offering cyanide-comparable recovery in a fraction of the time [4].
- **For Stubborn Refractory Ores:** Bromide leaching demonstrates a high recovery rate on micro-disseminated concentrates where other methods may struggle [3].

- **The Pre-treatment Factor:** The efficiency of chloride leaching on refractory ores is highly dependent on mechanical activation. Without it, recovery can be very low [6].
- **The Economic Angle:** Chloride-based methods benefit from the low cost and wide availability of reagents (e.g., bleach, hydrochloric acid). Bromide reagents are generally more expensive [7] [8].

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